

# Essential Safety and Logistics for Handling 4-(2-Hydroxyethyl)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzaldehyde

Cat. No.: B140590

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-(2-Hydroxyethyl)benzaldehyde**, including detailed operational and disposal plans to foster a secure research environment.

## Hazard Identification and Personal Protective Equipment

**4-(2-Hydroxyethyl)benzaldehyde** is classified as a substance that can cause skin and eye irritation.<sup>[1][2]</sup> It may also be harmful if swallowed.<sup>[3]</sup> Therefore, adherence to strict safety protocols is mandatory.

### Summary of Hazard Information

Hazard Statement	GHS Classification	Precautionary Statements	Signal Word	Pictogram
H315: Causes skin irritation	Skin Irritation, Category 2	P264, P280, P302+P352, P332+P313, P362+P364	Warning	Exclamation Mark
H319: Causes serious eye irritation	Eye Irritation, Category 2A	P264, P280, P305+P351+P338, P337+P313	Warning	Exclamation Mark
H302: Harmful if swallowed	Acute Toxicity, Oral, Category 4	P264, P270, P301+P312, P330, P501	Warning	Exclamation Mark
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3	P261, P304+P340, P405	Warning	Exclamation Mark

### Recommended Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling any chemical. For **4-(2-Hydroxyethyl)benzaldehyde**, the following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[2]</sup>
- Hand Protection: Chemical-resistant, impervious gloves should be worn.<sup>[1][2]</sup> Nitrile gloves are a suitable option.<sup>[4]</sup> A regular replacement schedule for gloves should be implemented to prevent permeation by the chemical.<sup>[5]</sup>
- Body Protection: A lab coat or chemical-resistant coveralls should be worn to prevent skin contact.<sup>[5][6]</sup> For tasks with a higher risk of splashing, a chemical-resistant apron may be necessary.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection may not be required. However, if there is a risk of inhalation of vapors or aerosols, a NIOSH-approved respirator should be used.[7][8]

## Operational Plan for Safe Handling

A systematic approach to handling **4-(2-Hydroxyethyl)benzaldehyde** from receipt to disposal is crucial for minimizing risk.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2] The recommended storage temperature is between 2-8°C.[3][9]
- Keep the container tightly closed when not in use.

### 2. Handling and Use:

- Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[2]
- Do not eat, drink, or smoke in the area where the chemical is handled.[10]
- Use non-sparking tools and equipment to prevent ignition sources, as the material is a combustible liquid.[11]
- Wash hands thoroughly after handling.[1][2]

### 3. Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as described above.

- Absorb the spill with an inert, non-combustible material such as vermiculite or dry sand and place it in a suitable, labeled container for disposal.[11]
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow the spilled material to enter drains or waterways.

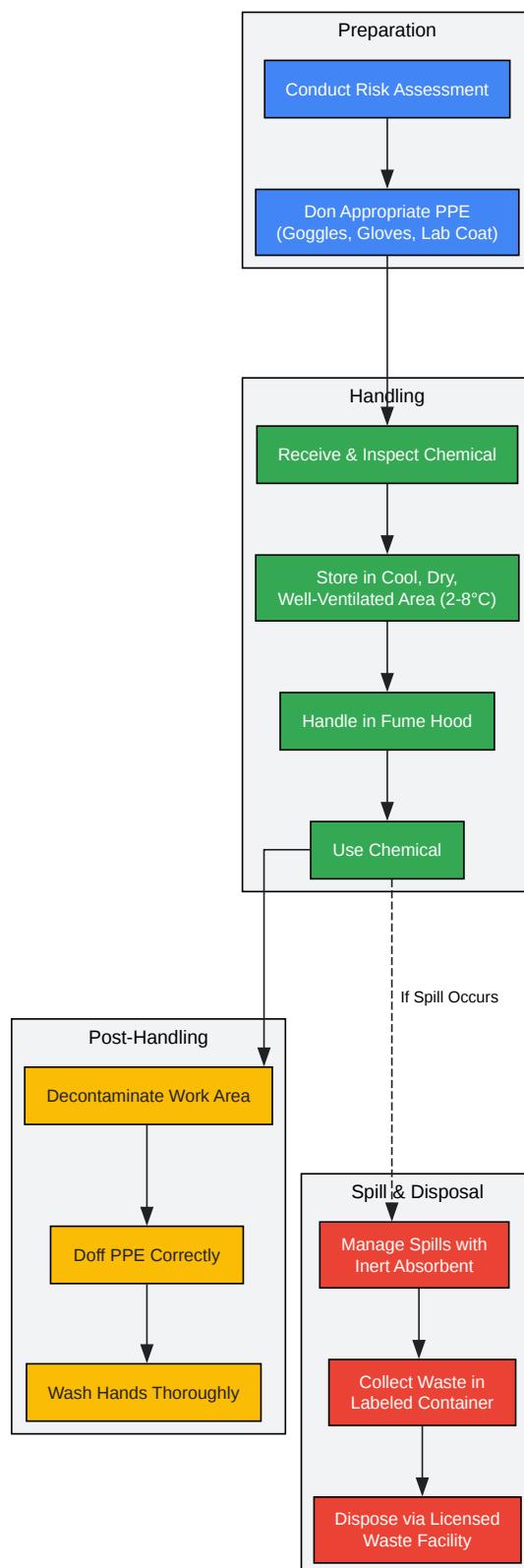
## Disposal Plan

Proper disposal of **4-(2-Hydroxyethyl)benzaldehyde** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste material, including unused chemical, contaminated absorbents, and disposable PPE, in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste through a licensed and approved waste disposal facility.[11] Do not dispose of it down the drain.[11]
- Container Disposal: Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.[10]

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **4-(2-Hydroxyethyl)benzaldehyde**.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-(2-Hydroxyethyl)benzaldehyde**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [synerzine.com](http://synerzine.com) [synerzine.com]
- 2. [fishersci.com](http://fishersci.com) [fishersci.com]
- 3. 4-(2-HYDROXYETHYL)BENZALDEHYDE | 163164-47-4 [\[sigmaaldrich.com\]](http://sigmaaldrich.com)
- 4. [shop.dqeready.com](http://shop.dqeready.com) [shop.dqeready.com]
- 5. Recommended PPE to handle chemicals | Bernardo Ecenarro [\[bernardoecenarro.com\]](http://bernardoecenarro.com)
- 6. [epa.gov](http://epa.gov) [epa.gov]
- 7. Personal Protective Equipment (PPE) - CHEMM [\[chemm.hhs.gov\]](http://chemm.hhs.gov)
- 8. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [\[osha.gov\]](http://osha.gov)
- 9. 163164-47-4|4-(2-Hydroxyethyl)benzaldehyde|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 10. [lobachemie.com](http://lobachemie.com) [lobachemie.com]
- 11. [technopharmchem.com](http://technopharmchem.com) [technopharmchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-(2-Hydroxyethyl)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140590#personal-protective-equipment-for-handling-4-2-hydroxyethyl-benzaldehyde\]](https://www.benchchem.com/product/b140590#personal-protective-equipment-for-handling-4-2-hydroxyethyl-benzaldehyde)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)